

Application Notes and Protocols: BPK-21 for In Vitro T Cell Assays

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Compound of Interest

Compound Name: **BPK-21**

Cat. No.: **B8216110**

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Introduction

BPK-21 is a covalent inhibitor that has been identified as a modulator of T cell function. As an electrophilic acrylamide, it selectively forms covalent bonds with specific cysteine residues on target proteins, leading to the modulation of downstream signaling pathways.^{[1][2]} These application notes provide a detailed protocol for utilizing **BPK-21** in in vitro T cell assays to study its effects on T cell activation, proliferation, and cytokine production.

Mechanism of Action

BPK-21 primarily functions as an inhibitor of T cell activation.^{[1][3]} Its mechanism of action involves the covalent modification of Cysteine 342 in the helicase ERCC3.^[1] The disruption of ERCC3 function has been shown to significantly impair T cell activation, mirroring the effects of **BPK-21** treatment. This suggests that the immunosuppressive activity of **BPK-21** is predominantly mediated through the inhibition of ERCC3.

The signaling pathway affected by **BPK-21** appears to be downstream of T cell receptor (TCR) activation and is linked to the NFAT (Nuclear Factor of Activated T cells) transcriptional pathway. Studies have indicated that **BPK-21** treatment impairs NFAT transcriptional activity without affecting the NF-κB signaling pathway. This is a distinct mechanism compared to other similar electrophilic compounds.

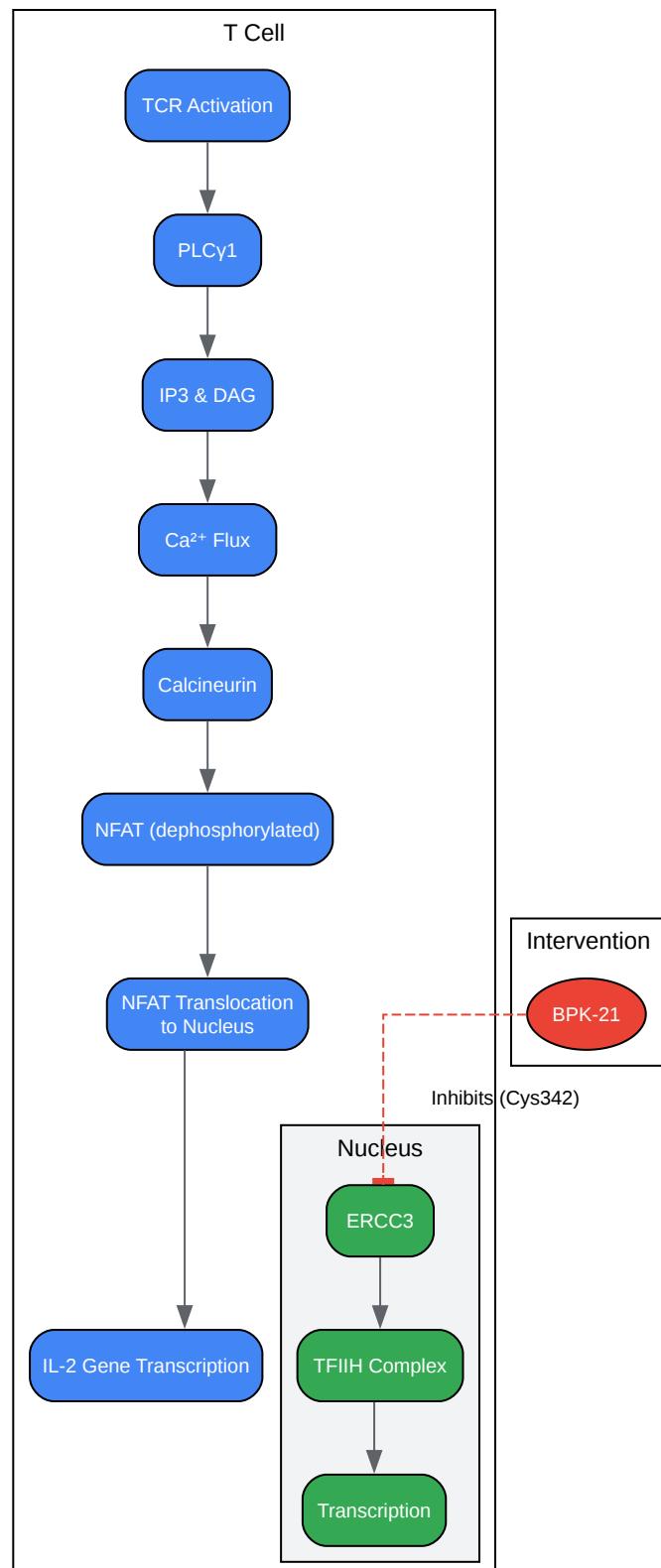
While **BPK-21** has been investigated in the context of other potential targets such as STING (Stimulator of Interferon Genes), where it could potentially bind to Cys91, the primary evidence for its role in T cell activation points towards its interaction with ERCC3.

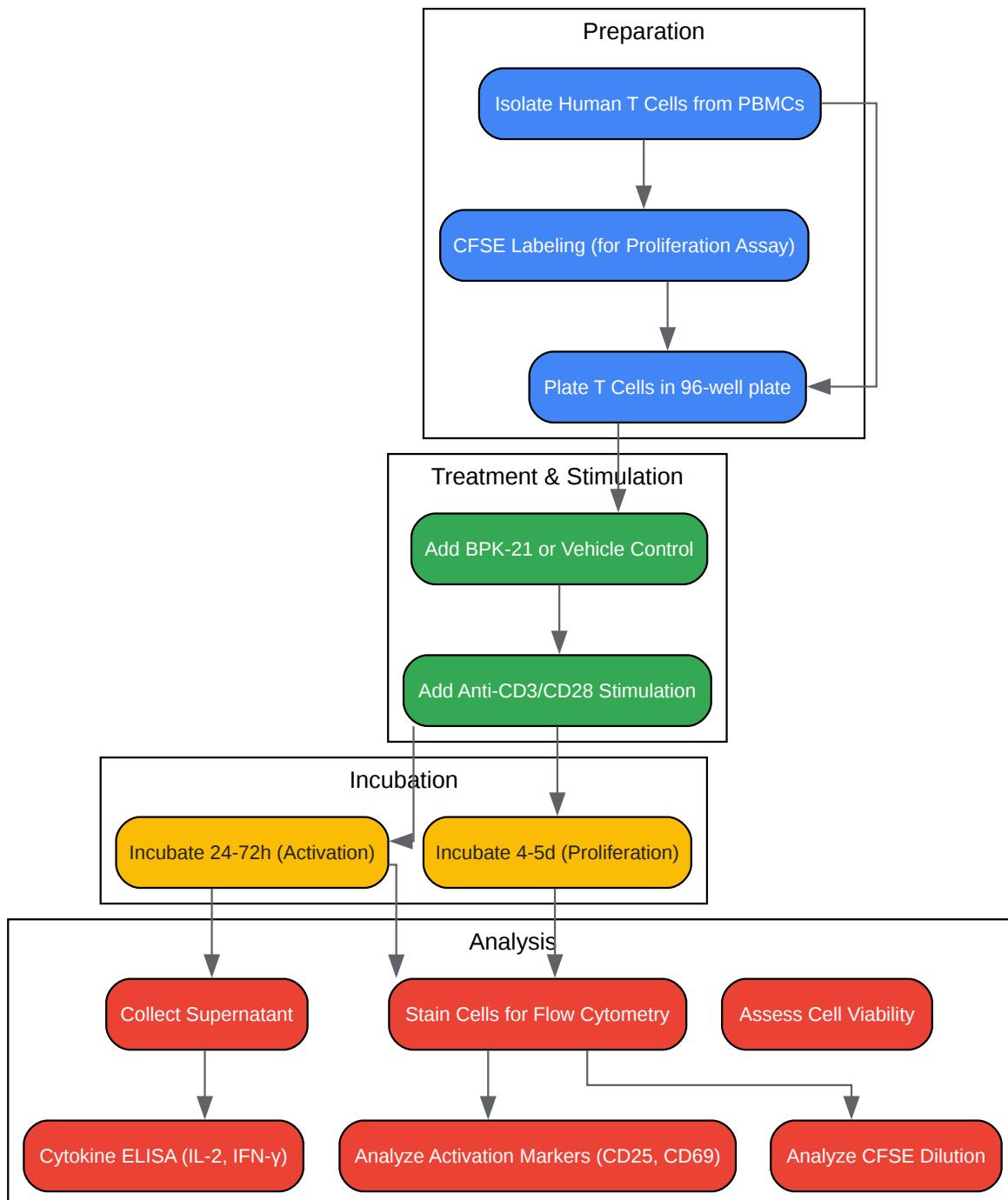
Quantitative Data Summary

The following table summarizes the reported in vitro effects of **BPK-21** on human T cells.

Parameter	Value	Cell Type	Assay Conditions	Reference
T Cell Activation Inhibition (IL-2 Reduction)	>65%	Primary Human T Cells	Not specified	
Cytotoxicity (Cell Viability)	>85%	Primary Human T Cells	Not specified	
Concentration for near-complete blockade of T cell activation	< 20 μ M	Primary Human T Cells	Not specified	

Signaling Pathway Diagram



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References

- 1. An activity-guided map of electrophile-cysteine interactions in primary human T cells - PMC [pmc.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
- 3. biorxiv.org [biorxiv.org]
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